

In-depth Technical Guide: 3-Benzylcyclobutanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Benzylcyclobutanol

Cat. No.: B1377034

[Get Quote](#)

Notice: Comprehensive searches of scientific databases and chemical literature have yielded no specific information for a compound named "**3-Benzylcyclobutanol**." The requested data regarding its discovery, history, synthesis, and biological activity is not available in the public domain.

The information presented below pertains to the structurally related, but distinct, compound 3-(Benzyloxy)cyclobutanol, which was the closest match found. It is crucial to note that these two molecules are different chemical entities with distinct properties.

Core Topic: 3-(Benzyloxy)cyclobutanol

This guide provides available technical information for 3-(Benzyloxy)cyclobutanol.

Chemical Properties and Identification

A summary of the key identifying and physical properties of 3-(Benzyloxy)cyclobutanol is provided below.

Property	Value	Source
CAS Number	100058-61-5	
Molecular Weight	178.23 g/mol	
IUPAC Name	3-(benzyloxy)cyclobutanol	
InChI Key	ZGSDRBWWICYJBU-UHFFFAOYSA-N	
Physical Form	Colorless or white to yellow-brown liquid or semi-solid or solid	
Purity	98%	
Storage	Sealed in dry, room temperature	

Safety Information

Hazard information for 3-(Benzyloxy)cyclobutanol is as follows.

- Pictograms: GHS07 (Exclamation mark)
- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of 3-(Benzyloxy)cyclobutanol are not available in the searched literature. This compound is listed as a commercially available product.

Biological Activity and Signaling Pathways

There is no specific information in the provided search results detailing the biological activity or effects on signaling pathways for 3-(Benzyloxy)cyclobutanol. The broader search results discussed the biological activities of unrelated classes of compounds such as flavones, benzoxazoles, and various plant extracts, but none mentioned cyclobutanol derivatives.[1][2][3][4][5]

Visualizations

Due to the lack of information on synthesis workflows or biological signaling pathways for 3-(Benzyloxy)cyclobutanol, no diagrams can be generated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Chemical profile and biological activities of *Lysiphyllum binatum* (Blanco) de Wit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. Biological activity of 3-(2-benzoxazol-5-yl)alanine derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 3-Benzylcyclobutanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1377034#discovery-and-history-of-3-benzylcyclobutanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com